

Comprehensive Structural Analysis and Characterization of Minocycline Disulfate

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Compound of Interest

Compound Name: *Minocycline disulfate*

Cat. No.: *B12772186*

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Executive Technical Summary

Minocycline Disulfate ($C_{23}H_{27}N_3O_7 \cdot 2H_2SO_4$) is a specialized salt form of the semisynthetic tetracycline antibiotic Minocycline. While the Monohydrochloride salt is the standard for clinical administration, the Disulfate salt serves as a pivotal purification intermediate. Its distinct solubility profile allows for the fractional crystallization required to remove the 9-nitro/amino sancycline isomers generated during direct nitration synthesis routes.

This guide outlines the structural elucidation, stoichiometric verification, and purity profiling of **Minocycline Disulfate**, providing researchers with a self-validating analytical framework.

Chemical Structure & Theoretical Basis

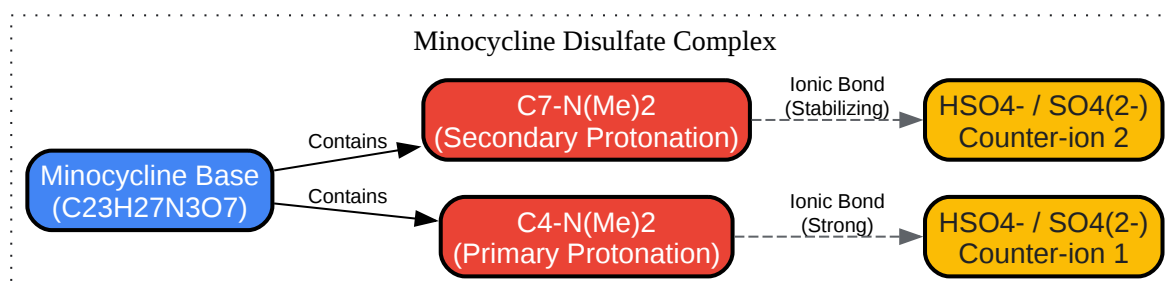
Molecular Specifications

- Chemical Name: (4S,4aS,5aR,12aS)-4,7-Bis(dimethylamino)-3,10,12,12a-tetrahydroxy-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide Disulfate.[1][2]
- Molecular Formula: $C_{23}H_{27}N_3O_7 \cdot 2H_2SO_4$
- Molecular Weight: $457.48 \text{ (Base)} + 196.16 (2 \times H_2SO_4) \approx 653.64 \text{ g/mol}$

- Key Protonation Sites:
 - C4-Dimethylamino Group: The most basic center (pKa ~9.5).
 - C7-Dimethylamino Group: Aniline-like, moderately basic due to electron donation into the ring.
 - Tricarbonyl Methane System (Ring A): Site of keto-enol tautomerism, susceptible to protonation under highly acidic conditions (disulfate).

Structural Visualization (DOT)

The following diagram illustrates the core tetracycline scaffold and the electrostatic interaction sites for the sulfate counter-ions.

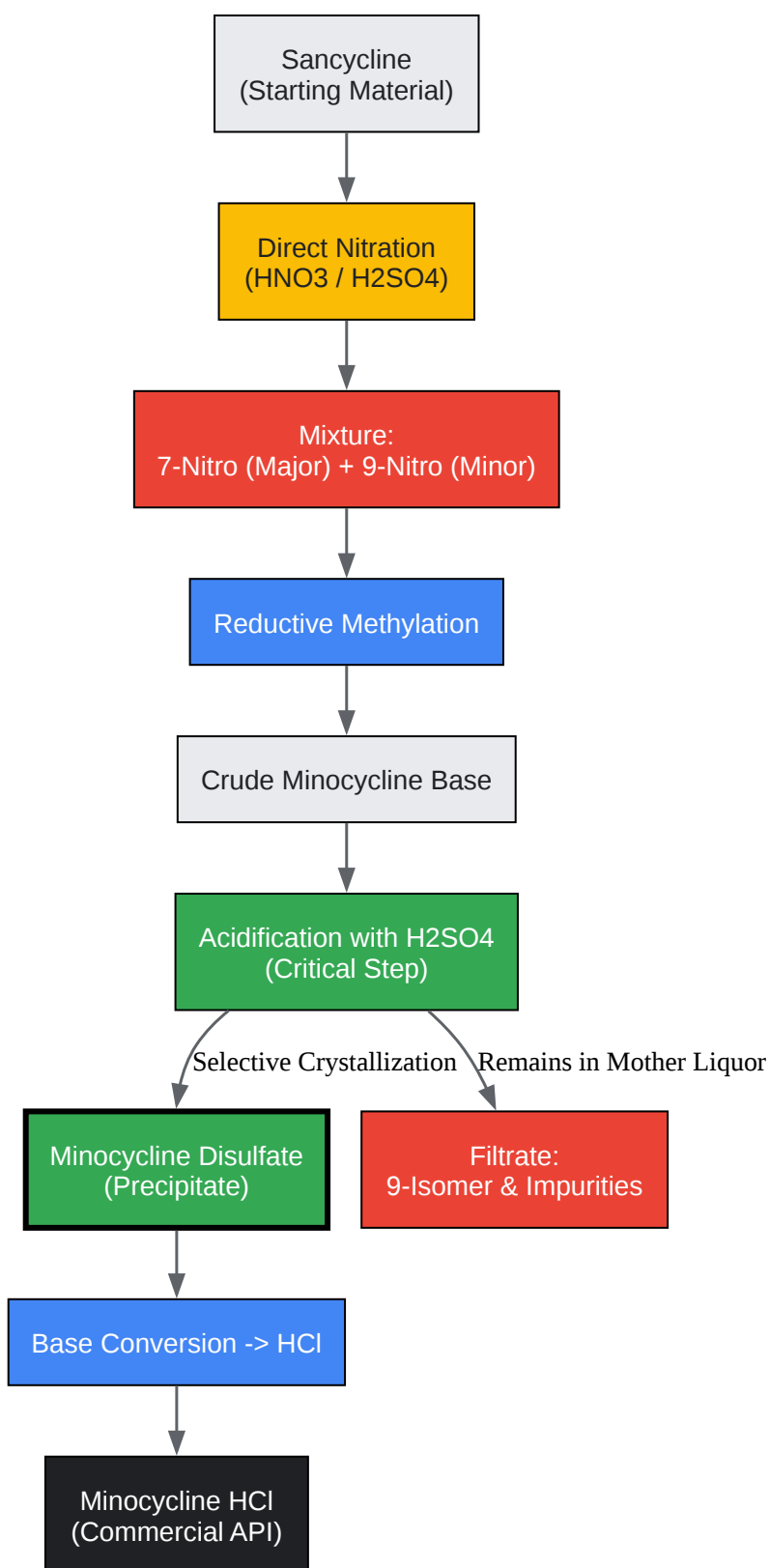


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Figure 1: Structural assembly of **Minocycline Disulfate** showing the two primary protonation sites at the C4 and C7 dimethylamino groups interacting with sulfate anions.

Synthesis & Purification Context

Understanding the origin of the Disulfate salt is essential for accurate analysis. It is typically formed to purge the 9-isomer impurity, which co-synthesizes during the nitration of Sancycline.



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Figure 2: Purification workflow illustrating the critical role of the Disulfate salt in isolating the 7-isomer from the 9-isomer impurity.[\[1\]](#)

Analytical Characterization Protocols

Protocol A: Stoichiometric Verification (Sulfate Content)

Objective: Confirm the 1:2 (Base:Acid) stoichiometry to distinguish from monosulfate or hydrochloride forms.

Methodology: Ion Chromatography (IC) with Suppressed Conductivity Detection.

- Column: Anion exchange (e.g., Dionex IonPac AS11-HC).
- Mobile Phase: KOH gradient (10 mM to 40 mM).
- Standard: NIST-traceable Sulfate Standard (1000 ppm).
- Sample Prep: Dissolve 10 mg **Minocycline Disulfate** in 50 mL deionized water.

Calculation:

Theoretical Limit: For $C_{23}H_{27}N_3O_7 \cdot 2H_2SO_4$ (MW 653.64), Sulfate (SO_4^{2-} , MW 96.06) accounts for

Acceptance Criteria: 28.0% – 31.0% w/w.

Protocol B: Structural Elucidation (NMR Spectroscopy)

Objective: Verify the integrity of the Minocycline core and confirm protonation at C4/C7.

Parameter	Specification	Mechanistic Insight
Solvent	DMSO-d6 or D2O	D2O promotes rapid exchange of labile protons; DMSO is preferred for observing amide protons.
¹ H NMR (C4-NMe ₂)	δ ~2.9 - 3.1 ppm (Singlet)	Downfield shift compared to free base due to protonation (ammonium salt formation).
¹ H NMR (C7-NMe ₂)	δ ~2.6 - 2.8 ppm (Singlet)	Distinct from C4; confirms the presence of the 7-dimethylamino group (absent in Sancycline).
Aromatic Region	δ 7.0 - 8.0 ppm (Multiplet)	Characteristic D-ring protons (H-8, H-9). Integration must match 2 protons (confirming C7 substitution).
¹³ C NMR	C4 (~70 ppm), C7 (~140 ppm)	C7 signal shift confirms substitution position (differentiating from 9-isomer).

Protocol C: HPLC Purity & Impurity Profiling

Objective: Quantify "Related Substances" including 4-epi-minocycline and Sancycline.

Chromatographic Conditions:

- Column: C8 or C18 (e.g., Zorbax SB-C8), 4.6 x 250 mm, 5 μm. Note: C8 is often preferred for tetracyclines to reduce irreversible adsorption.
- Mobile Phase A: 0.2 M Ammonium Oxalate + 0.01 M EDTA (pH 2.0). EDTA is mandatory to chelate trace metals that cause peak tailing.
- Mobile Phase B: Acetonitrile.

- Gradient: 10% B to 50% B over 30 mins.
- Wavelength: 280 nm (General) and 350 nm (Specific for Tetracycline core).

Key Impurity Markers:

- 4-Epi-Minocycline: Elutes immediately before/after the main peak. Result of C4 epimerization (reversible in solution).
- Sancycline: Starting material carryover.
- 9-Amino/Nitro Analogs: Should be <0.1% if the Disulfate crystallization was successful.

Data Presentation & Reference Standards

Comparative Salt Properties

The following table contrasts the Disulfate intermediate with the commercial Hydrochloride salt.

Feature	Minocycline Disulfate	Minocycline Hydrochloride
Stoichiometry	1 Base : 2 Acid	1 Base : 1 Acid
Solubility (Water)	High (Very Acidic pH < 2)	High (Acidic pH ~3-4)
Crystallinity	Often isolated as amorphous/microcrystalline precipitate	Highly Crystalline (Stable Polymorphs)
Primary Use	Purification / Intermediate	Clinical Formulation
Counter-ion Mass	~196 Da	~36.5 Da

Storage & Stability

- Hygroscopicity: Disulfate salts of tetracyclines are often highly hygroscopic. Store at -20°C under Argon.
- Light Sensitivity: Extreme. All tetracyclines undergo photo-oxidation. Handle under amber light.

References

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Sources

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